

Unveiling 3,5-Dimethylcyclohexanone: A Synthetic Compound of Research Interest

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Compound of Interest

Compound Name: 3,5-Dimethylcyclohexanone

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction: **3,5-Dimethylcyclohexanone** is a cyclic ketone that has garnered interest within the scientific community primarily for its applications in chemical synthesis. Contrary to explorations of naturally derived compounds, current scientific literature and databases indicate that **3,5-Dimethylcyclohexanone** is not a naturally occurring molecule. Its discovery and existence are credited to the realm of synthetic organic chemistry. This technical guide provides a comprehensive overview of its synthesis, key quantitative data, detailed experimental protocols, and analytical characterization.

Discovery Through Synthesis: A Chemical Genesis

The "discovery" of **3,5-Dimethylcyclohexanone** is rooted in its first successful chemical synthesis. While a definitive first report of its synthesis is not readily available in modern databases, its preparation is based on established and classical organic chemistry reactions. The most well-documented and efficient method for its synthesis is the oxidation of 3,5-dimethylcyclohexanol. This transformation is a cornerstone reaction in organic chemistry, highlighting the conversion of a secondary alcohol to a ketone.

Other potential synthetic pathways include the Friedel-Crafts acylation of 3,5-dimethylcyclohexene and the hydrogenation of 3,3-dimethylcyclohex-5-en-1-one, showcasing the versatility of synthetic approaches to this molecule.^[1] The absence of any identified biosynthetic pathway further supports its classification as a synthetic compound.

Quantitative Data Summary

The following tables summarize the key quantitative data related to the synthesis and characterization of **3,5-Dimethylcyclohexanone**.

Table 1: Synthesis Yield for the Oxidation of 3,5-Dimethylcyclohexanol

Starting Material	Reagent	Product	Starting Amount (g)	Product Amount (g)	Yield (%)
3,5-Dimethylcyclohexanol	Sodium dichromate, Sulfuric acid	3,5-Dimethylcyclohexanone	128	102.7	~80

Table 2: Spectroscopic Data for **3,5-Dimethylcyclohexanone**

Analytical Method	Key Data Points
GC-MS	m/z Top Peak: 69, m/z 2nd Highest: 56, m/z 3rd Highest: 41[2]
¹³ C NMR (CDCl ₃)	δ (ppm): 211.21 (C=O), 49.28, 42.66, 33.20, 22.37[3]
Infrared (IR)	Characteristic C=O stretch

Experimental Protocols

Primary Synthesis: Oxidation of 3,5-Dimethylcyclohexanol

This protocol details the synthesis of **3,5-Dimethylcyclohexanone** through the oxidation of 3,5-dimethylcyclohexanol.[4]

Materials:

- 3,5-dimethylcyclohexanol (128 g)

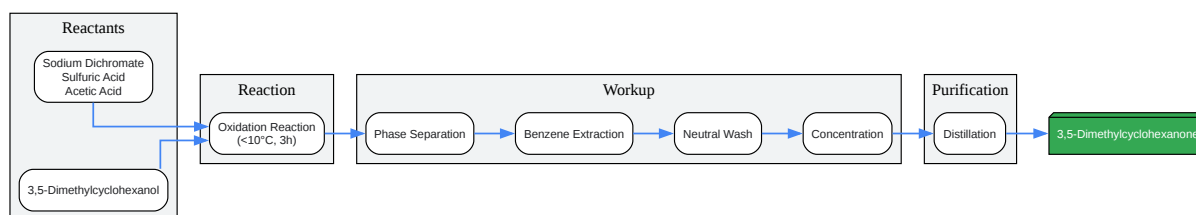
- Benzene (500 ml)
- Sodium dichromate (119 g)
- Water (500 ml)
- Concentrated sulfuric acid (162 ml)
- Glacial acetic acid (50 ml)
- Round flask with stirrer, thermometer, dropping funnel, and reflux condenser
- Widmer column for distillation

Procedure:

- To a round flask equipped with a stirrer, thermometer, dropping funnel, and reflux condenser, add 128 g of 3,5-dimethylcyclohexanol and 500 ml of benzene.
- Prepare a mixture of 119 g of sodium dichromate, 500 ml of water, 162 ml of concentrated sulfuric acid, and 50 ml of glacial acetic acid.
- While stirring and cooling the flask containing the alcohol, slowly add the dichromate mixture dropwise. Maintain the reaction temperature below 10°C.
- After the addition is complete, continue stirring the mixture at this temperature for an additional 3 hours.
- Separate the organic phase.
- Dilute the aqueous phase with 130 ml of water and extract with benzene.
- Combine all organic phases, wash until neutral, and concentrate.
- Distill the residue over a Widmer column to obtain **3,5-dimethylcyclohexanone**.

Visualizing the Synthesis Workflow

The following diagrams illustrate the key workflows in the synthesis and purification of **3,5-Dimethylcyclohexanone**.



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